

3-amino-1,2,4-triazine supramolecular self-assembly

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Compound Focus: 3-Amino-1,2,4-triazine

CAS No.: 1120-99-6

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Overview of 3-Amino-1,2,4-triazine

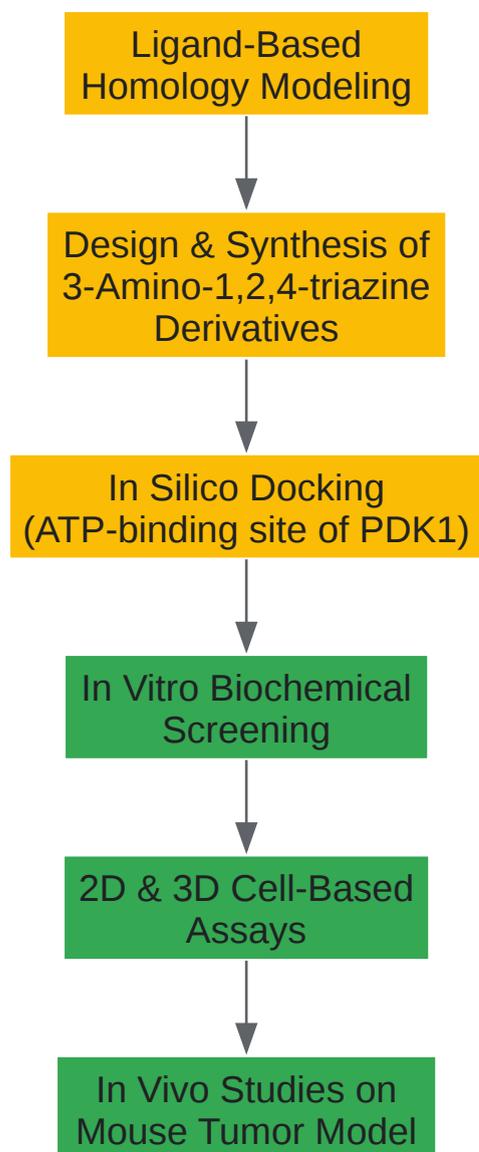
3-Amino-1,2,4-triazine is a nitrogen-rich heterocyclic compound. A single-crystal X-ray diffraction study reveals that in its solid state, the molecules form one-dimensional chains through intermolecular hydrogen bonding interactions [1]. This inherent ability to form directional non-covalent bonds makes it a potential building block for constructing more complex supramolecular architectures.

Primary Research Applications and Protocols

While direct studies on its self-assembly are scarce, **3-amino-1,2,4-triazine** serves as a crucial precursor in creating compounds with advanced self-assembly properties and biological activity.

Drug Discovery: Pyruvate Dehydrogenase Kinase (PDK) Inhibitors

Researchers have designed and synthesized a library of **3-amino-1,2,4-triazine** derivatives as selective PDK1 inhibitors for treating pancreatic ductal adenocarcinoma [2]. The methodology below outlines the key steps for creating and evaluating these compounds.



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*Diagram of the experimental workflow for developing **3-amino-1,2,4-triazine**-based PDK1 inhibitors.*

The experimental protocol involves a multi-stage validation process [2]:

- **Design and Synthesis:** A library of **3-amino-1,2,4-triazine** derivatives was created using a molecular hybridization approach.
- **In Silico Studies:** Molecular modeling and docking studies were performed to confirm that the designed ligands fit into the ATP-binding site of the PDK1 enzyme.
- **In Vitro Profiling:**
 - **Biochemical Screening:** Compounds were tested for their potency and selectivity in inhibiting PDK enzyme activity.

- **Cell-Based Assays:** Efficacy was evaluated in 2D cell cultures and 3D spheroids of human pancreatic cancer cells. Cellular mechanistic studies confirmed the compounds induced death by impairing the PDH/PDK axis, causing metabolic and redox stress.
- **In Vivo Validation:** The most promising compound was tested in a highly aggressive mouse model of Kras-mutant pancreatic cancer, demonstrating targeted inhibition and antitumor efficacy.

Self-Assembly of Energetic Materials

A common strategy in energetic materials research is to use supramolecular self-assembly to improve the oxygen balance and performance of explosives. Although not specifically for **3-amino-1,2,4-triazine**, a closely related compound, **3-picrylamino-1,2,4-triazole (PATO)**, was combined with nitric acid (HNO₃) to form a novel energetic material (PATO-N) [3]. The synthesis protocol is as follows:

- **Preparation of PATO-N:** PATO was suspended in distilled water at 50°C. A 68% (w/w) nitric acid solution was added dropwise, dissolving the PATO and forming a yellow transparent solution. After stirring for one hour, the solution was left to evaporate at room temperature, yielding yellow needle-like crystals over one week [3].
- **Characterization:** The structure was confirmed by single-crystal X-ray diffraction (SXRD). Thermal stability was assessed via TG-DSC, and safety was evaluated through impact sensitivity tests [3].

Data Summary of Triazine-Based Assemblies

The table below summarizes key properties from research on related triazine-based assemblies, illustrating the potential of this chemical family.

Material / Compound	Key Property/Interaction	Application/Outcome	Citation
3-Amino-1,2,4-triazine	Forms hydrogen-bonded molecular chains in the crystal structure.	Demonstrates inherent supramolecular assembly capability.	[1]
PATO-N Energetic Material	Co-crystal of PATO and HNO ₃ ; Impact sensitivity (H ₅₀) > 112.2 cm.	Classified as an insensitive energetic material with improved oxygen balance.	[3]

Material / Compound	Key Property/Interaction	Application/Outcome	Citation
Triazine-based Oligomers	Form sequence-selective duplexes with association constants (K_a) up to $1.6 \times 10^5 \text{ M}^{-1}$.	Serves as a model for supramolecular recognition and self-assembly.	[4] [5]

Promising Research Directions

The current literature suggests several promising avenues for future research on **3-amino-1,2,4-triazine** supramolecular self-assembly:

- **Surface-Mediated Assembly:** Inspired by studies on tripodal triazine molecules on metal surfaces [6], you could investigate the self-assembly of **3-amino-1,2,4-triazine** derivatives on substrates like Au(111) or Ag(111) using techniques like Scanning Tunneling Microscopy (STM).
- **Functional Co-crystallization:** Following the strategy used for PATO-N [3], **3-amino-1,2,4-triazine** could be co-crystallized with various organic or inorganic acids to create new functional materials with tailored properties.
- **Complex Architectures:** The compound's hydrogen-bonding donor and acceptor sites make it a candidate for constructing more intricate structures like rosettes or porous networks, similar to those formed by 1,3,5-triazine derivatives [7] [8].

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References

1. 3-Amino-1,2,4-triazine [pubmed.ncbi.nlm.nih.gov]
2. Discovery of the 3-Amino-1,2,4-triazine-Based Library as ... [pubmed.ncbi.nlm.nih.gov]
3. Synthesis, crystal structure and properties of 3-picrylamino-1,2 ... [pubs.rsc.org]
4. The supramolecular chemistry of monodisperse 1,3,5-triazine oligomers - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/D5OB00321K [pubs.rsc.org]

5. The supramolecular chemistry of monodisperse 1,3,5-triazine oligomers - PMC
[pmc.ncbi.nlm.nih.gov]
6. Substrate-mediated Self-assembly of 1,3,5-Benzene/Triazine Functionalized by Flexible Isopropylethynyl Groups | Chemical Research in Chinese Universities [link.springer.com]
7. Supramolecular self-assembly of triazine-based small molecules: targeting the endoplasmic reticulum in cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
8. The s-triazine ring, a remarkable unit to generate ... [sciencedirect.com]

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